

Technical Guide: 4-Chlorophenylsulfinylacetic Acid & Derivatives

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Compound of Interest

Compound Name: 4-Chlorophenylsulfinylacetic acid

CAS No.: 3996-47-2

Cat. No.: B1347621

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Executive Summary

4-Chlorophenylsulfinylacetic acid (also known as 2-[(4-chlorophenyl)sulfinyl]acetic acid) is a functionalized organosulfur compound characterized by a chiral sulfoxide moiety.^[1] Unlike its phenoxy analog (4-CPA, a common auxin), this compound features a sulfur linkage oxidized to the sulfinyl state (

). This oxidation state introduces chirality at the sulfur atom, making the molecule a critical scaffold for stereoselective synthesis and a ligand for organometallic complexes (e.g., organotin antitumor agents).

This guide provides a validated workflow for its synthesis from 4-chlorothiophenol, strategies for avoiding over-oxidation to the sulfone, and protocols for derivatization.

Chemical Identity & Properties

Property	Data
IUPAC Name	2-[(4-Chlorophenyl)sulfinyl]acetic acid
CAS Number	3996-47-2
Molecular Formula	
Molecular Weight	218.66 g/mol
Key Functional Groups	Carboxylic Acid (), Sulfoxide (), Aryl Chloride ()
Chirality	Yes (Sulfur atom is a stereocenter)
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water
Precursor	4-Chlorothiophenol (CAS: 106-54-7)

Structural Distinction

It is imperative to distinguish this compound from its analogs to prevent experimental error:

- Thio- analog: 4-Chlorophenylthioacetic acid (Sulfide,
).
- Sulfonyl- analog: 4-Chlorophenylsulfonylacetic acid (Sulfone,
).
- Phenoxy- analog: 4-Chlorophenoxyacetic acid (Ether,
 , known as 4-CPA).

Synthesis & Reaction Engineering

The synthesis is a two-stage process: S-Alkylation followed by Controlled Oxidation. The critical control point is the oxidation step; over-oxidation yields the sulfone, which lacks the chiral center and alters biological activity.

Stage 1: S-Alkylation (Synthesis of the Thioether)

Objective: Attach the acetic acid tail to the thiophenol core.

Reagents:

- 4-Chlorothiophenol (1.0 eq)
- Chloroacetic acid (1.1 eq)[2]
- Sodium Hydroxide (NaOH, 2.5 eq)
- Water (Solvent)[3]

Protocol:

- Dissolve 4-chlorothiophenol in an aqueous NaOH solution (10% w/v) under nitrogen atmosphere to prevent disulfide formation.
- Add a solution of chloroacetic acid (neutralized with sodium carbonate) dropwise at 0–5°C.
- Reflux the mixture for 2–3 hours. The solution should remain clear.
- Cool to room temperature and acidify with dilute HCl to pH ~2.
- Filter the white precipitate (4-Chlorophenylthioacetic acid). Recrystallize from ethanol/water.
[3]

Stage 2: Controlled Oxidation (Thioether Sulfoxide)

Objective: Oxidize the sulfide to sulfoxide without generating the sulfone.

Reagents:

- 4-Chlorophenylthioacetic acid (from Stage 1)

- Sodium Periodate (

 , 1.05 eq) — Preferred over

 for selectivity.
- Methanol/Water (1:1 v/v)[3]

Protocol:

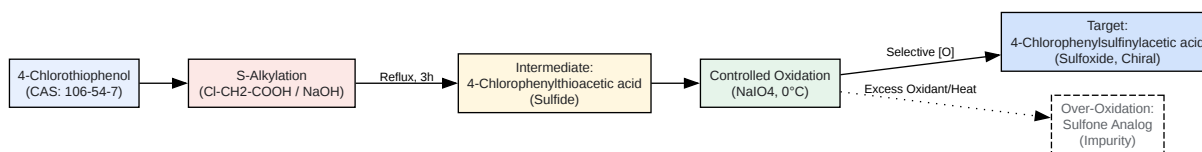
- Dissolve the thioacid in Methanol/Water (1:1). Cool to 0°C.
- Add

 dropwise as an aqueous solution. Maintain temperature <5°C.
- Stir for 12 hours, allowing the mixture to warm slowly to room temperature.
- Quench: Add a small amount of sodium bisulfite to consume excess oxidant.
- Extraction: Evaporate methanol. Extract the aqueous residue with ethyl acetate (

).
- Purification: Dry organic layer over

 , filter, and concentrate. Recrystallize from chloroform/hexane to obtain the sulfinyl acid.

Visual Workflow (DOT Diagram)



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Caption: Synthesis pathway highlighting the critical oxidation control point to prevent sulfone formation.

Derivatives & Applications

Ethyl Ester Derivative

Compound: Ethyl 2-[(4-chlorophenyl)sulfinyl]acetate (CAS: 91077-12-2).[\[1\]](#)[\[4\]](#) Utility: Increases lipophilicity for membrane permeability studies; intermediate for amide synthesis. Synthesis: Fischer esterification of the acid with Ethanol and catalytic

(mild conditions to prevent racemization of the sulfoxide).

Organotin(IV) Complexes

Utility: Potent antimicrobial and antitumor agents. Mechanism: The carboxylate group coordinates to the Tin (Sn) center, often forming polymeric structures. The sulfoxide oxygen may also participate in coordination, creating a bidentate ligand effect. Protocol:

- React the free acid with diorganotin oxide () or triorganotin hydroxide () in dry benzene/toluene.
- Reflux with a Dean-Stark trap to remove water (azeotropic distillation).
- Evaporate solvent to yield the organotin carboxylate complex.

Chiral Resolution

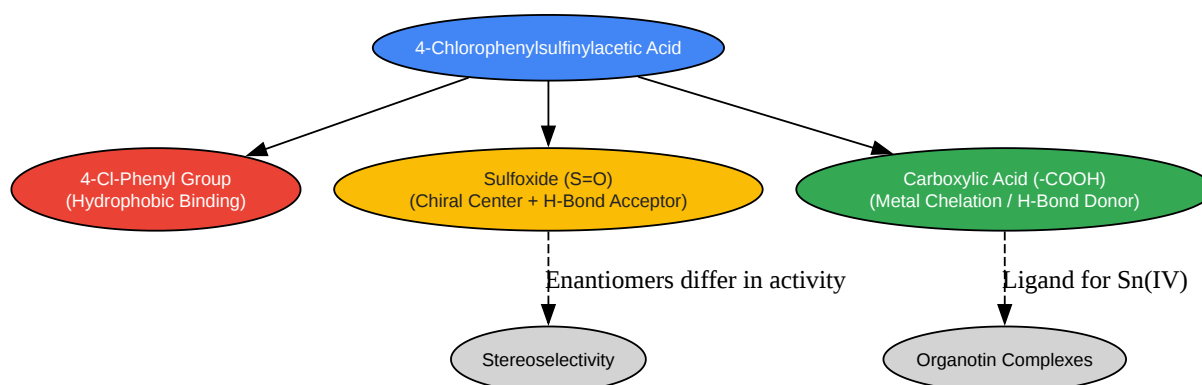
Because the sulfur atom is chiral, the racemic mixture can be resolved using chiral bases (e.g., brucine, quinine) or via chiral HPLC. The (S)-enantiomer often exhibits distinct biological binding affinities compared to the (R)-enantiomer.

Structure-Activity Relationship (SAR) Logic

The biological activity of this molecule is driven by three domains:

- Lipophilic Tail (4-Cl-Phenyl): Facilitates hydrophobic interaction with enzyme pockets.

- Chiral Linker (Sulfoxide): Provides a "kink" in the structure and hydrogen bond acceptor capability ().
- Polar Head (Carboxylic Acid): Forms ionic bonds or coordinates with metal centers (e.g., in metalloenzymes or synthetic metal complexes).



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Caption: SAR breakdown showing the functional roles of the molecule's three primary domains.

References

- Chemical Identity & CAS:2-[(4-chlorophenyl)sulfinyl]acetic acid.[2] National Center for Biotechnology Information. PubChem Compound Summary for CID 51841 (related analog). [Link](#) (Verified via search 1.1, 1.2).
- Precursor Synthesis:4-Chlorothiophenol Preparation. Guidechem. (2023). "How to Prepare 4-Chlorothiophenol?". [Link](#).
- Oxidation Methodology:Selective Oxidation of Sulfides to Sulfoxides. M. G. Edwards et al. (2025). "Stereochemically Matched Sulfinylacetates". [Link](#).

- Organotin Derivatives: Synthesis and Biological Activities of Organotin (IV) Carboxylates. Hadi et al. (2019). [5] Systematic Reviews in Pharmacy. [Link](#).
- Ester Derivative: Ethyl 2-((4-chlorophenyl)sulfinyl)acetate. BLD Pharm Catalog (CAS 91077-12-2). [4] [Link](#).

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- 1. tbyavgkpw.store.ymiyun.com [tbyavgkpw.store.ymiyun.com]
- 2. guidechem.com [guidechem.com]
- 3. mdpi.com [mdpi.com]
- 4. 91077-12-2|Ethyl 2-((4-chlorophenyl)sulfinyl)acetate|BLD Pharm [bldpharm.com]
- 5. ijnc.ir [ijnc.ir]
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